

# Application Note: Preparation and Handling of MCI826 Stock Solution in DMSO

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## Compound of Interest

Compound Name: MCI826

Cat. No.: B1676270

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation, storage, and application of a stock solution of **MCI826** using Dimethyl Sulfoxide (DMSO) as the solvent. **MCI826** is a potent and selective antagonist of peptide leukotrienes D4 and E4, making it a valuable tool in research related to asthma and other inflammatory conditions.<sup>[1]</sup> Proper preparation and handling of this compound are crucial for ensuring experimental reproducibility and accuracy.

## MCI826 Chemical Properties

A summary of the key chemical properties of **MCI826** is provided below. This information is essential for accurate calculation of stock solution concentrations.

Property	Value	Reference
CAS Number	140646-80-6	[1]
Molecular Formula	C <sub>22</sub> H <sub>28</sub> N <sub>2</sub> O <sub>3</sub> S	[1]
Molecular Weight	400.54 g/mol	[1]
Description	Leukotriene D4 and E4 antagonist.	[1]

## Protocol: Preparing a 10 mM MCI826 Stock Solution

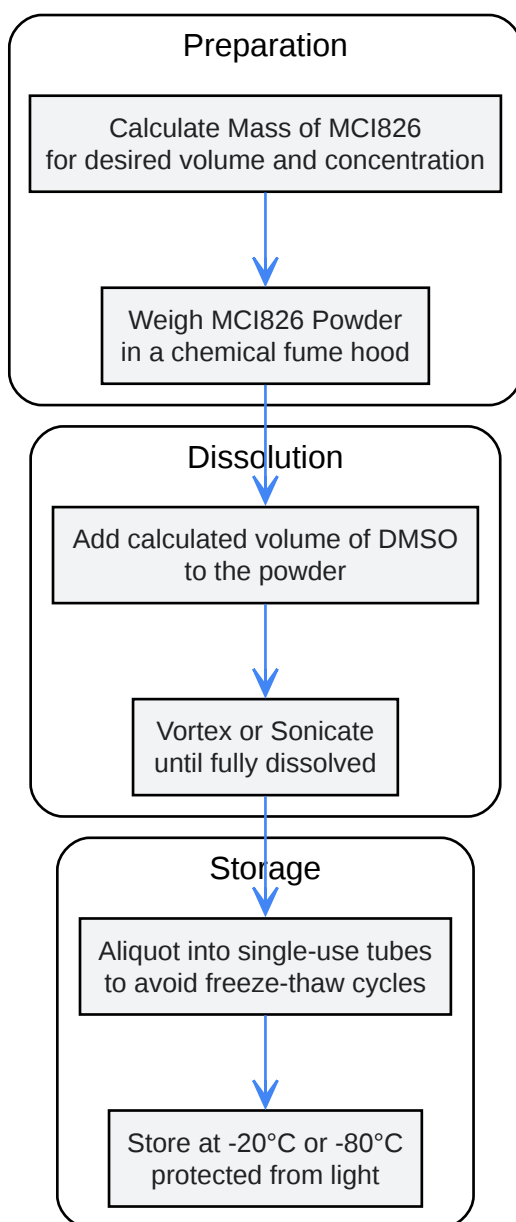
This protocol describes the preparation of a 10 mM stock solution of **MCI826** in DMSO. This concentration is a common starting point for subsequent dilutions to various working concentrations for in vitro and in vivo experiments.

## Materials and Equipment

- **MCI826** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO), ≥99.5% purity
- Analytical balance
- 1.5 mL or 2.0 mL sterile polypropylene microcentrifuge tubes or cryogenic vials
- Calibrated micropipettes and sterile tips
- Vortex mixer and/or sonicator
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Stock Solution Preparation Workflow

The following diagram outlines the general workflow for preparing the **MCI826** stock solution.



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Caption: Workflow for **MCI826** Stock Solution Preparation.

## Step-by-Step Procedure

- Calculation: Determine the mass of **MCI826** required. To prepare 1 mL of a 10 mM stock solution:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 400.54 \text{ g/mol} = 4.0054 \text{ mg}$
- Therefore, weigh approximately 4.01 mg of **MCI826**.
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the calculated amount of **MCI826** powder directly into the tube.
  - Safety Note: Handle **MCI826** powder in a chemical fume hood or ventilated enclosure.
- Dissolution: Add the calculated volume of DMSO (in this case, 1 mL) to the tube containing the **MCI826** powder.
- Mixing: Cap the tube securely and vortex thoroughly. If the compound does not dissolve completely, sonicate the solution in a water bath for 10-20 minutes or until the solution is clear.[\[2\]](#)
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu\text{L}$ ) in sterile polypropylene tubes.[\[3\]](#)
- Storage: Label the aliquots clearly with the compound name, concentration, date, and solvent. Store the tubes upright in a freezer.

## Storage and Handling

Proper storage is critical to maintain the stability and efficacy of **MCI826**.

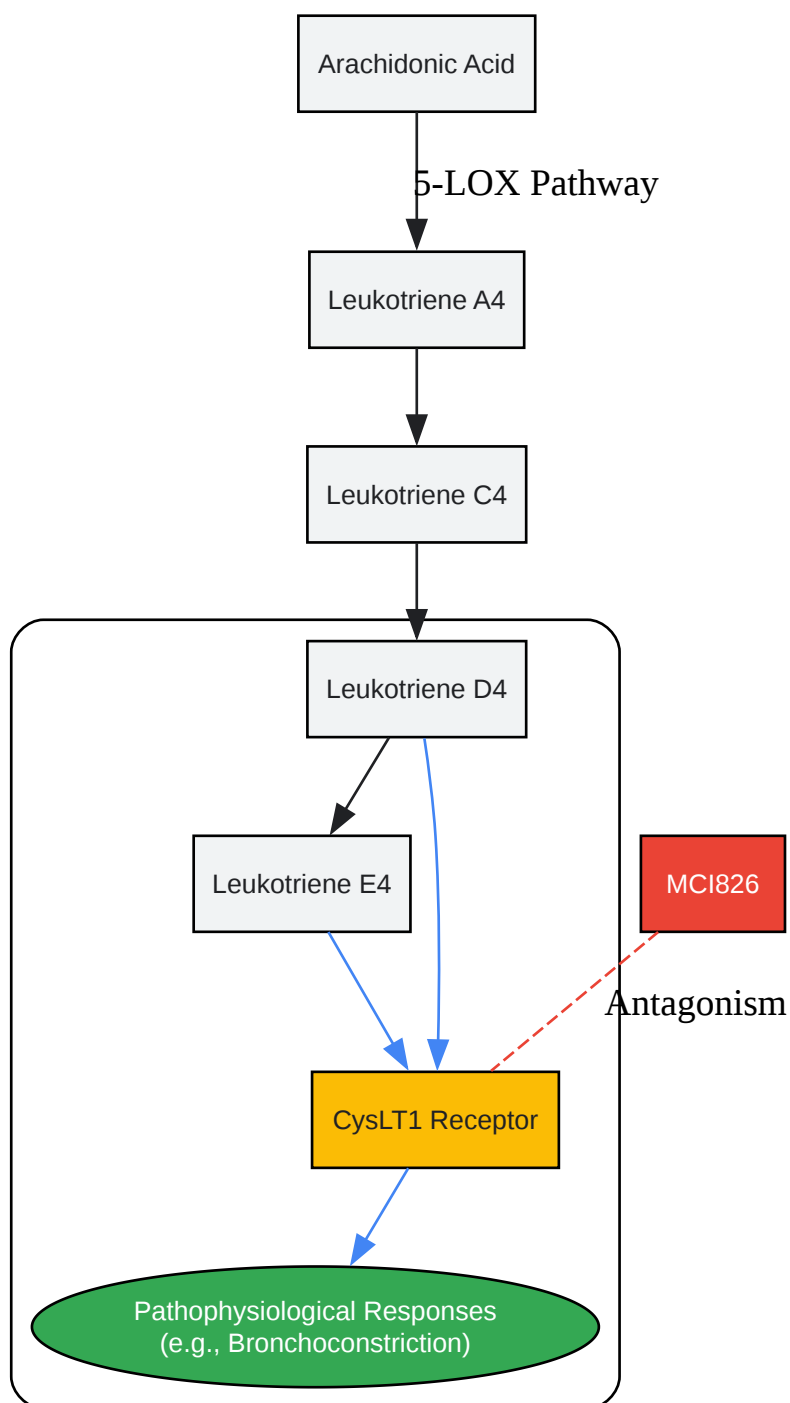
Form	Storage Temperature	Duration	Notes
Powder	-20°C	Months to years	Store in a dry, dark place. <a href="#">[1]</a>
DMSO Stock Solution	-20°C	~1 month	For longer-term storage, -80°C is recommended. <a href="#">[3]</a>
DMSO Stock Solution	-80°C	~6 months	Avoid repeated freeze-thaw cycles. <a href="#">[3]</a>

- Note on DMSO: DMSO has a high freezing point (18.5°C or 65.3°F) and may be solid at room temperature.<sup>[4]</sup> If frozen, warm the bottle in a 37°C water bath until completely thawed and mix well before use.

## Application Notes

### Mechanism of Action: Leukotriene Pathway Antagonism

**MC1826** functions by blocking the Cysteinyl Leukotriene Receptor 1 (CysLT1R). Cysteinyl leukotrienes (LTC<sub>4</sub>, LTD<sub>4</sub>, LTE<sub>4</sub>) are potent inflammatory mediators derived from arachidonic acid, and their signaling through CysLT1R is implicated in the pathophysiology of asthma, including bronchoconstriction and inflammation. By antagonizing this receptor, **MC1826** inhibits these downstream effects.



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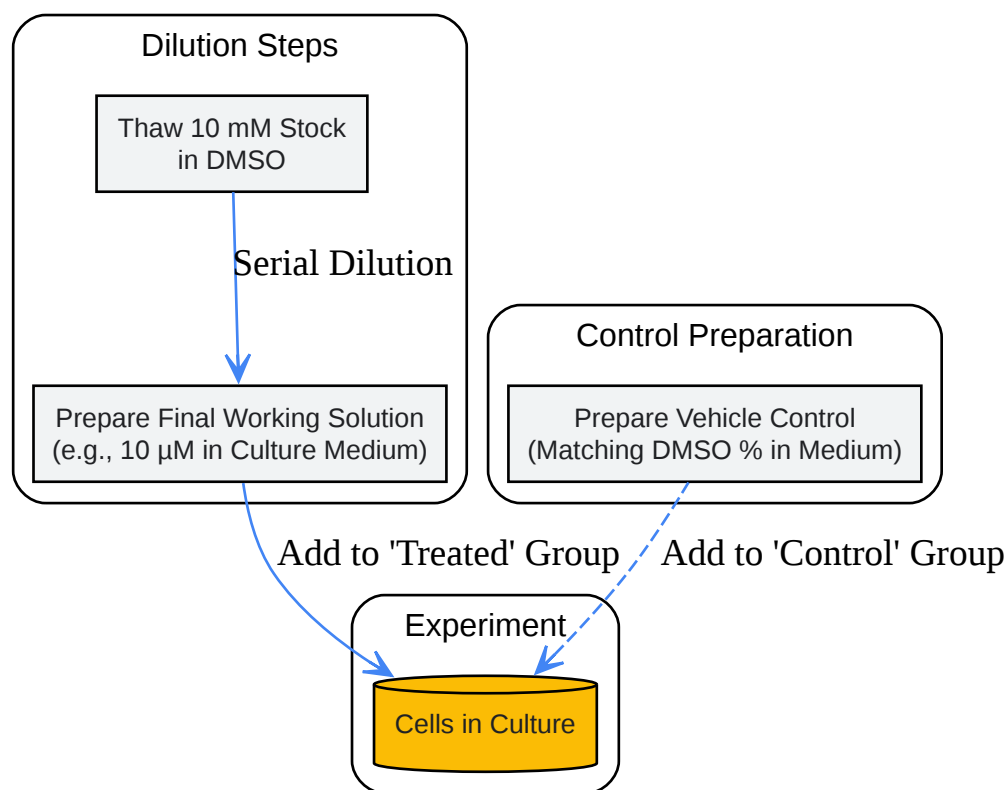
Caption: Simplified Leukotriene Signaling Pathway and **MCI826** Target.

## Protocol: Diluting Stock Solution for Cell-Based Assays

This protocol outlines the serial dilution of the 10 mM DMSO stock solution to a final working concentration for treating cells in culture.

- Thaw Stock: Remove one aliquot of the 10 mM **MCI826** stock solution from the freezer and thaw it completely at room temperature.
- Prepare Intermediate Dilution (Optional but Recommended): To avoid pipetting very small volumes and potential precipitation, perform an intermediate dilution. For example, dilute the 10 mM stock 1:10 in pre-warmed cell culture medium to create a 1 mM solution.
  - Example: Add 5  $\mu$ L of 10 mM stock to 45  $\mu$ L of medium.
- Prepare Final Working Solution: Add the appropriate volume of the stock or intermediate solution to the final volume of cell culture medium to achieve the desired concentration.
  - Example for 10  $\mu$ M final concentration: Add 10  $\mu$ L of the 1 mM intermediate solution to 990  $\mu$ L of medium in a culture well (for a final volume of 1 mL).
- Vehicle Control: It is critical to include a vehicle control in your experiment. This control should contain the same final concentration of DMSO as the treated samples to account for any solvent effects.<sup>[3]</sup>
  - Example: If the final DMSO concentration in the treated well is 0.1%, the vehicle control well should also contain 0.1% DMSO in medium.
- Mix and Treat: Gently mix the final working solution before adding it to the cells.

The following diagram illustrates the dilution and cell treatment workflow.



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Caption: Workflow for Diluting **MCI826** and Treating Cells.

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## References

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